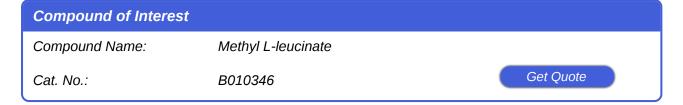


CAS number and molecular weight of Methyl Lleucinate

Author: BenchChem Technical Support Team. Date: December 2025



Technical Data: Methyl L-leucinate

This document provides key technical specifications for **Methyl L-leucinate**, a derivative of the amino acid L-leucine. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

The fundamental chemical identifiers and properties of **Methyl L-leucinate** are summarized in the table below. This data is essential for accurate substance identification, experimental design, and chemical reaction stoichiometry.

Property	Value	Citations
CAS Number	2666-93-5	[1][2]
Molecular Formula	C7H15NO2	[1][2]
Molecular Weight	145.20 g/mol	[1][3]
IUPAC Name	methyl (2S)-2-amino-4- methylpentanoate	[3]

Methyl L-leucinate is the methyl ester of the essential amino acid L-leucine.[1][3] It is classified as an alpha-amino acid ester.[1] It's important to distinguish this compound from its



hydrochloride salt, **Methyl L-leucinate** hydrochloride, which has a different CAS number (7517-19-3) and molecular weight (181.66 g/mol).[4][5][6][7]

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 [https://www.benchchem.com/product/b010346#cas-number-and-molecular-weight-of-methyl-l-leucinate]

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